Piperidine-2,6-dicarbonitrile: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name:	*Piperidine-2,6-dicarbonitrile*
CAS No.:	*41980-31-8*
Cat. No.:	*B1296412*

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This document provides an in-depth technical overview of **Piperidine-2,6-dicarbonitrile**, a heterocyclic compound of interest in synthetic chemistry. It is intended for researchers, scientists, and professionals in the field of drug development and material science. This guide consolidates available physicochemical data, outlines representative experimental protocols, and discusses potential applications based on its structural features.

Core Chemical and Physical Properties

Piperidine-2,6-dicarbonitrile is a heterocyclic compound featuring a six-membered piperidine ring with two cyano (-C≡N) groups at the 2 and 6 positions.[1] Its molecular formula is $C_7H_9N_3$.[1][2] The presence of the polar nitrile groups and the nitrogen heteroatom significantly influences its chemical reactivity and physical properties, making it soluble in polar organic solvents.[1] The compound exists as a solid at room temperature.[1]

A summary of its key quantitative properties is presented below.

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Property	Value	Source(s)
Molecular Formula	$C_7H_9N_3$	[1][2]
Molecular Weight	135.17 g/mol	[2]
Melting Point	114-115 °C	[1][3]
Boiling Point (Predicted)	344.1 ± 42.0 °C (at 760 mmHg)	[1][4]
Density (Predicted)	1.10 ± 0.1 g/cm³	[1][3][4]
pKa (Predicted)	2.84 ± 0.10	[1]
Flash Point	161.9 °C	[4]
Refractive Index	1.497	[4]

Synthesis and Reactivity

The reactivity of **Piperidine-2,6-dicarbonitrile** is primarily dictated by its two nitrile functional groups and the piperidine ring. The electron-withdrawing nature of the cyano groups renders the compound relatively acidic.[1] These nitrile groups are versatile handles for further chemical transformations, capable of being converted into amines, amides, or carboxylic acids, which underscores the compound's value as a synthetic intermediate.[1]

Several synthetic strategies can be employed for its preparation:

- From Dihydropyridine Intermediates: A particularly effective strategy involves the addition of cyanide ions to 4,4-disubstituted 1,4-dihydropyridine precursors.[1] These intermediates are readily accessible and exhibit excellent reactivity towards nucleophilic attack by cyanide, facilitating the introduction of the nitrile groups.[1]

- Cyclization of Precursors: Another approach involves the cyclization of acyclic precursors. For instance, the reaction of 3-(6-bromo-1-oxo-isoindolin-2-yl)piperidine with phenylmethanethiol under specific conditions can yield the target compound.[1]

The general workflow for synthesis via a dihydropyridine intermediate is visualized below.

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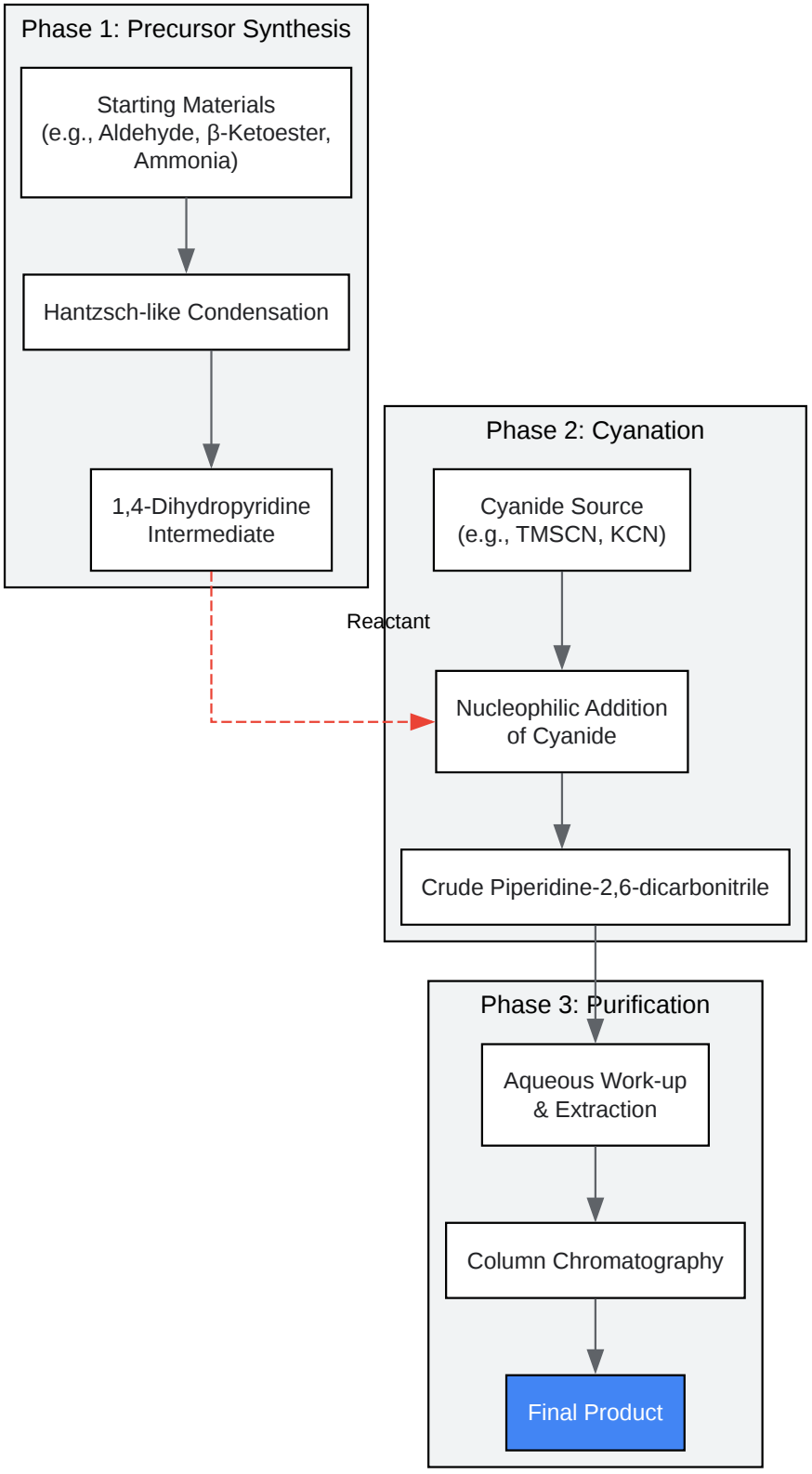

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Fig 1. Generalized workflow for synthesis via a dihydropyridine intermediate.

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Representative Experimental Protocol

While specific, published step-by-step protocols for CAS 41980-31-8 are not readily available, the following represents a generalized methodology for the synthesis of piperidine dicarbonitriles based on the dihydropyridine pathway.

Objective: To synthesize a substituted **Piperidine-2,6-dicarbonitrile** from a 1,4-dihydropyridine precursor.

Materials:

- 1,4-Dihydropyridine precursor
- Trimethylsilyl cyanide (TMSCN) or Potassium Cyanide (KCN) with a phase-transfer catalyst
- Aprotic solvent (e.g., Acetonitrile, Dichloromethane)
- Lewis acid catalyst (optional, e.g., ZnI_2)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for chromatography
- Eluent (e.g., Hexanes/Ethyl Acetate mixture)

Procedure:

- Reaction Setup: In a flame-dried, round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), dissolve the 1,4-dihydropyridine precursor (1.0 eq) in the chosen anhydrous aprotic solvent.
- Addition of Cyanide Source:

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- If using TMSCN: Add the cyanide source (approx. 2.2 eq) dropwise to the solution at 0 °C. If a catalyst is used, it should be added prior to the cyanide source.
- If using KCN: Add KCN (approx. 2.5 eq) and a phase-transfer catalyst (e.g., 18-crown-6, 0.1 eq).

- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Quenching and Work-up: Carefully quench the reaction at 0 °C by the slow addition of saturated aqueous $NaHCO_3$ solution. Transfer the mixture to a separatory funnel and extract the aqueous layer three times with an organic solvent (e.g., Ethyl Acetate or Dichloromethane).
- Drying and Concentration: Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude residue by flash column chromatography on silica gel using an appropriate eluent system to isolate the pure **Piperidine-2,6-dicarbonitrile** product.
- Characterization: Confirm the structure and purity of the final product using analytical techniques such as NMR (^1H, ^{13}C), IR spectroscopy, and mass spectrometry.

Potential Applications

The unique structure of **Piperidine-2,6-dicarbonitrile** makes it a valuable building block in several areas of chemical science.

- Pharmaceutical Development: The piperidine ring is a privileged scaffold found in numerous approved drugs.[5] This compound serves as a versatile starting material for creating libraries of novel molecules. The reactive nitrile groups can be readily transformed, allowing for the synthesis of diverse derivatives for evaluation against various therapeutic targets.[1]

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- Material Science: Research suggests potential applications in the development of advanced functional materials.[1] Its incorporation into polymer chains could lead to materials with enhanced thermal stability, mechanical strength, and specific electrical properties.[1] There is also ongoing research into its potential use in improving the efficiency of organic light-emitting diodes (OLEDs).[1]

- Agrochemicals: The structural motifs present in this molecule indicate potential applications as a building block for novel pesticides and herbicides.[1]

The logical relationship for its application in drug discovery is outlined below.

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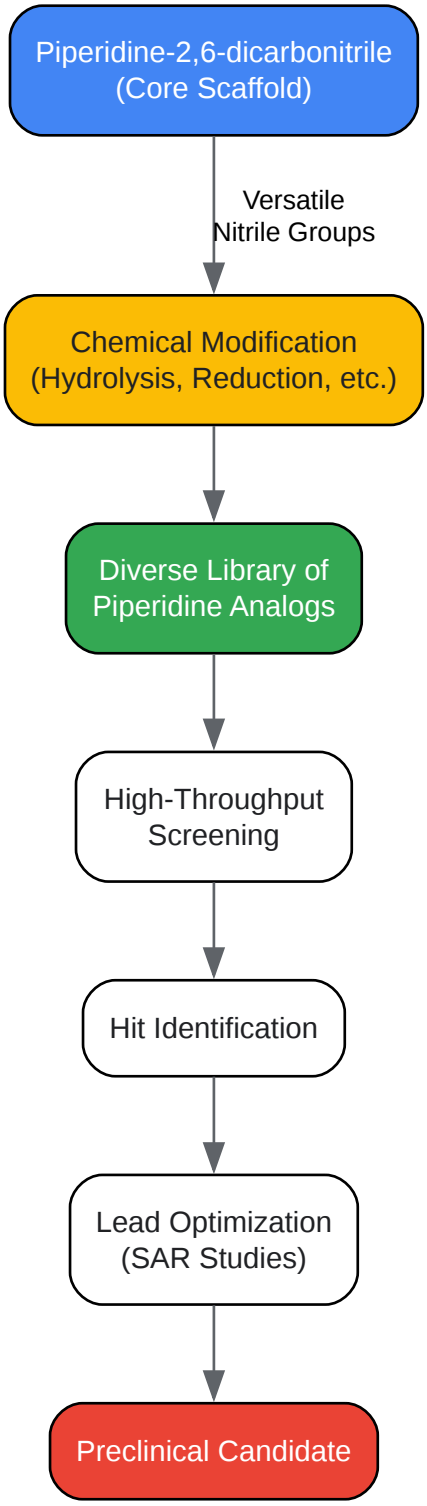

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Fig 2. Application logic in a drug discovery cascade.

Safety and Handling

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Piperidine-2,6-dicarbonitrile should be handled with care in a laboratory setting. To the best of current knowledge, the health hazards of this product have not been fully investigated.[2] The product is intended solely for research and development purposes.[2]

Hazard Information	Details	Source
Signal Word	WARNING	[2]
Pictogram	Exclamation Mark	[2]
Hazard Statements	H317: May cause an allergic skin reaction.H319: Causes serious eye irritation.	[2]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
Handling	Use only in a chemical fume hood. Avoid breathing dust or vapor. Do not get in eyes, on skin, or on clothing. Keep container tightly closed and store in a cool, dry, well-ventilated place.	[2]
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.	[2]
Decomposition Products	Under fire conditions, may emit toxic fumes including carbon monoxide, carbon dioxide, and nitrogen oxides.	[2]

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Conclusion

Piperidine-2,6-dicarbonitrile (CAS 41980-31-8) is a functionally rich heterocyclic compound with significant potential as an intermediate in organic synthesis. Its defined physicochemical properties, coupled with the synthetic versatility of its nitrile groups, make it an attractive scaffold for the development of novel pharmaceuticals, agrochemicals, and functional materials. While foundational data is available, further research into its biological activities and reaction mechanisms would be beneficial. Standard laboratory safety protocols should be strictly followed during its handling and use.

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